Application Note: High-Efficiency Synthesis of 3-(2-Bromophenoxy)pyridazine via Cesium-Promoted

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Compound of Interest

Compound Name:	*3-(2-Bromophenoxy)pyridazine*
CAS No.:	*40580-53-8*
Cat. No.:	*B1445029*

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) of 3-Chloropyridazine with 2-Bromophenol Document ID: AN-PYR-042

Executive Summary

This application note details the optimized protocol for synthesizing **3-(2-Bromophenoxy)pyridazine**, a valuable biaryl ether scaffold in medicinal chemistry (e.g., for kinase inhibitors or CNS-active agents). While standard nucleophilic aromatic substitution (

) conditions often suffice for simple phenols, the ortho-bromo substituent on the nucleophile introduces steric strain and electronic deactivation that can lead to stalled reactions or hydrolysis byproducts.

We present a Cesium-Promoted Protocol that leverages the "Cesium Effect" to enhance the nucleophilicity of the sterically encumbered 2-bromophenolate, ensuring high conversion rates (>90%) and minimizing the dimerization of the electrophile.

Mechanistic Insight & Strategic Design

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The Electrophile: 3-Chloropyridazine

Pyridazines are

-deficient diazines. The nitrogen atoms at positions 1 and 2 exert a strong inductive ($ -I

-M $) effect, significantly lowering the LUMO energy at the C3 and C6 positions. This makes 3-chloropyridazine highly activated toward nucleophilic attack, more so than comparable pyridines.

The Nucleophile: 2-Bromophenol

- Acidity: The

  of 2-bromophenol (

) is lower than that of phenol (

) due to the inductive withdrawal of the bromine atom.[1] This facilitates easier deprotonation.[2]

- Steric Challenge: The bulky bromine atom at the ortho position creates steric hindrance around the phenoxide oxygen, impeding the attack on the pyridazine ring.

The Solution: The Cesium Effect

Potassium carbonate (

) is the standard base for

. However, for hindered substrates, we utilize Cesium Carbonate (

).

- Solubility:

  has superior solubility in organic solvents (DMF/DMSO) compared to potassium salts.

- "Naked" Anion: The large ionic radius of

  results in a weaker ion pair with the phenoxide, effectively creating a "naked" anion that is more nucleophilic and kinetically active against the steric barrier of the ortho-bromo group.

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Reaction Pathway Visualization



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Experimental Protocol

Reagents & Materials Table

Reagent	MW (g/mol)	Equiv.	Role	Critical Attribute
3-Chloropyridazine	114.53	1.0	Electrophile	Hygroscopic; store under inert gas.
2-Bromophenol	173.01	1.1	Nucleophile	Liquefy gently if solid (mp 5°C).
Cesium Carbonate	325.82	1.5	Base	Must be finely ground/anhydrous.
DMF (Anhydrous)	-	0.2 M	Solvent	Water content <0.1% to prevent hydrolysis.

Step-by-Step Methodology

Step 1: Nucleophile Activation (Pre-stir)

- Charge an oven-dried reaction vial with 2-Bromophenol (1.1 equiv) and Cesium Carbonate (1.5 equiv).
- Add anhydrous DMF (concentration relative to limiting reagent: 0.4 M).

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- Stir at Room Temperature (RT) for 15 minutes.
  - Why? This ensures complete deprotonation of the phenol to the phenoxide before introducing the electrophile, minimizing competition with any residual water.

Step 2: Reaction Initiation

- Add 3-Chloropyridazine (1.0 equiv) to the vial.
- Seal the vial with a crimp cap (PTFE septum).
- Heat the reaction block to 90°C.
  - Note: While pyridazines are reactive, the steric bulk of 2-bromophenol requires thermal energy to overcome the activation barrier.

Step 3: Monitoring & Quenching

- Monitor via LCMS or TLC (50% EtOAc/Hexane) at 2 hours.
  - Target: Disappearance of 3-chloropyridazine (

) and appearance of product (

).
- Once conversion >95%, cool to RT.
- Pour the mixture into Ice Water (10x reaction volume).
  - Observation: The product often precipitates as an off-white solid.

Step 4: Workup & Isolation

- If Solid Precipitates: Filter, wash with water (

  ), and dry under vacuum.
- If Oiling Occurs: Extract with Ethyl Acetate (

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). Wash combined organics with 1M NaOH (to remove excess phenol) followed by Brine. Dry over

and concentrate.

Purification

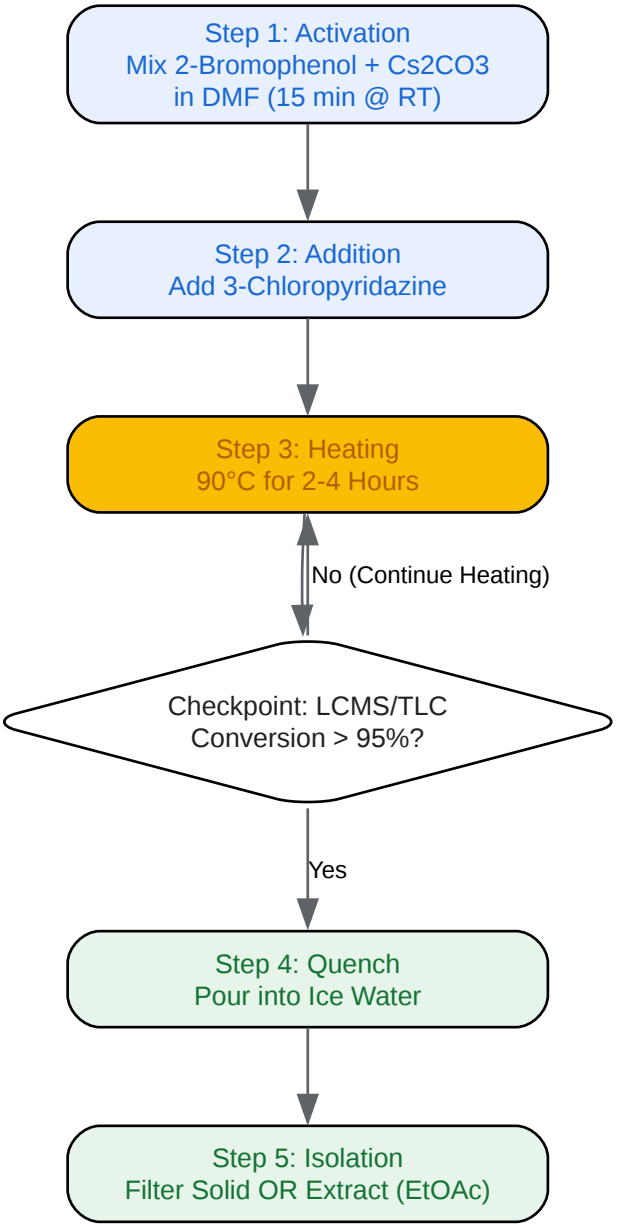
- Flash Chromatography: Silica Gel; Gradient 0%

  40% Ethyl Acetate in Hexanes.

- Recrystallization (Optional): Ethanol/Water or Diethyl Ether/Hexane if high purity (>99%) is required for biological assays.

Process Workflow Diagram

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Troubleshooting & Optimization

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Observation	Root Cause	Corrective Action
Low Conversion	Incomplete deprotonation or "Stalled" kinetics.	Switch solvent to DMSO (higher dielectric constant) or increase Temp to 110°C.
Hydrolysis Byproduct (Pyridazin-3-one)	Wet solvent or reagents.	Use fresh anhydrous DMF. Ensure is dried. Perform under atm.
Dark Reaction Mixture	Decomposition of pyridazine.	Lower temperature to 80°C and extend time. Degas solvents to remove oxygen.

Route Selection Note (Alternative Precursors)

If 3-chloropyridazine is unavailable or prohibitively expensive, 3,6-dichloropyridazine is a common industrial alternative.

- Step A:

  with 2-bromophenol (using the conditions above) yields 3-chloro-6-(2-bromophenoxy)pyridazine.

- Step B: Catalytic Hydrogenation (

  ,

  ,

) removes the remaining chlorine.

  - Caution: Care must be taken during hydrogenation to avoid debrominating the phenoxy ring. The direct route (using 3-chloropyridazine) is preferred for lab-scale synthesis to avoid chemoselectivity issues during reduction.

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